

A Technical Guide to the Physical Properties of 4-Bromo-1-Butene

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Compound of Interest

Compound Name: 4-Bromo-1-butene

Cat. No.: B139220

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Introduction

4-Bromo-1-butene is a versatile bifunctional molecule featuring both a terminal alkene and a primary alkyl bromide. This unique structure makes it a valuable intermediate in a wide array of organic syntheses, including the formation of pharmaceutical compounds and other complex molecules. A thorough understanding of its physical properties is fundamental for its effective use in laboratory and industrial settings, ensuring proper handling, reaction setup, and purification. This guide provides a detailed overview of the key physical characteristics of **4-bromo-1-butene**, outlines standard experimental protocols for their determination, and presents a logical workflow for the physical characterization of liquid organic compounds.

Core Physical Properties

The physical state of **4-bromo-1-butene** at ambient conditions is a colorless to pale yellow liquid.^{[1][2][3]} Its properties are dictated by its molecular structure, comprising a four-carbon chain with a terminal double bond and a bromine atom.

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **4-bromo-1-butene**.

Property	Value	Notes
Molecular Formula	C ₄ H ₇ Br	
Molecular Weight	135.00 g/mol	[4][5]
Boiling Point	98-101 °C	At 760 mmHg.[3][4][5][6]
Density	1.33 g/mL	At 20-25 °C.[3][4][6][7]
Refractive Index (n _D ²⁰)	1.462 - 1.463	Measured at 20 °C using the sodium D-line.[2][3][4][6]
Flash Point	1 °C	Closed cup method.[4][6]
Melting Point	-115.07 °C	Estimated value.[8]
Solubility	Soluble in ether, benzene, ethanol, acetone, chloroform. [1][9][10] Sparingly soluble in water.[10][11]	

Experimental Protocols

Accurate determination of physical properties is crucial for compound identification and purity assessment. The following are detailed methodologies for measuring the key physical constants of a liquid compound like **4-bromo-1-butene**.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[12] For small quantities, the micro boiling point or capillary method is suitable.

Methodology:

- **Sample Preparation:** A few milliliters of the liquid are placed into a small test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end above the surface.[5]

- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a heating bath (e.g., a Thiele tube with mineral oil).^[13]
- **Heating:** The bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation:** Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heat source is then removed.
- **Measurement:** The liquid will begin to cool, and the bubbling will slow down. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[4][9]}^[13] It is also important to record the atmospheric pressure, as boiling point is pressure-dependent.^[12]

Density Measurement (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a precise and known volume, is commonly used for accurate density determination of liquids.^{[14][15]}

Methodology:

- **Preparation:** A clean, dry pycnometer is weighed accurately on an analytical balance (m_{empty}).
- **Sample Filling:** The pycnometer is filled with the liquid sample, taking care to avoid air bubbles. The vessel is stoppered, and any excess liquid is carefully wiped from the exterior.
- **Weighing:** The filled pycnometer is weighed again to determine the mass of the liquid (m_{filled}). The mass of the liquid is calculated as ($m_{\text{liquid}} = m_{\text{filled}} - m_{\text{empty}}$).
- **Volume Determination:** The volume of the liquid is the known volume of the pycnometer ($V_{\text{pycnometer}}$). This is often determined by calibrating the pycnometer with a liquid of known density, such as deionized water.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = m_{\text{liquid}} / V_{\text{pycnometer}}$.^[14] All measurements should be performed at a constant, recorded temperature, as density is

temperature-dependent.[15]

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property used to identify and assess the purity of liquid samples. The Abbe refractometer is a standard instrument for this measurement.[16]

Methodology:

- **Calibration:** The instrument is first calibrated using a standard with a known refractive index, often distilled water ($n_{D^{20}} = 1.3330$).[17]
- **Prism Cleaning:** The surfaces of the measuring and illuminating prisms are thoroughly cleaned with a soft tissue and an appropriate solvent (e.g., ethanol or acetone) and allowed to dry completely.
- **Sample Application:** A few drops of the liquid sample are placed onto the surface of the lower (measuring) prism using a clean pipette.[17]
- **Measurement:** The prisms are closed and locked. The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus and exactly on the crosshairs.[1][6] A compensator knob is adjusted to eliminate any color fringe at the boundary.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature must be controlled and recorded, as the refractive index is temperature-dependent.[6]

Solubility Determination

Solubility tests provide qualitative information about the polarity and functional groups present in a molecule. The principle "like dissolves like" is the guiding rule.[10]

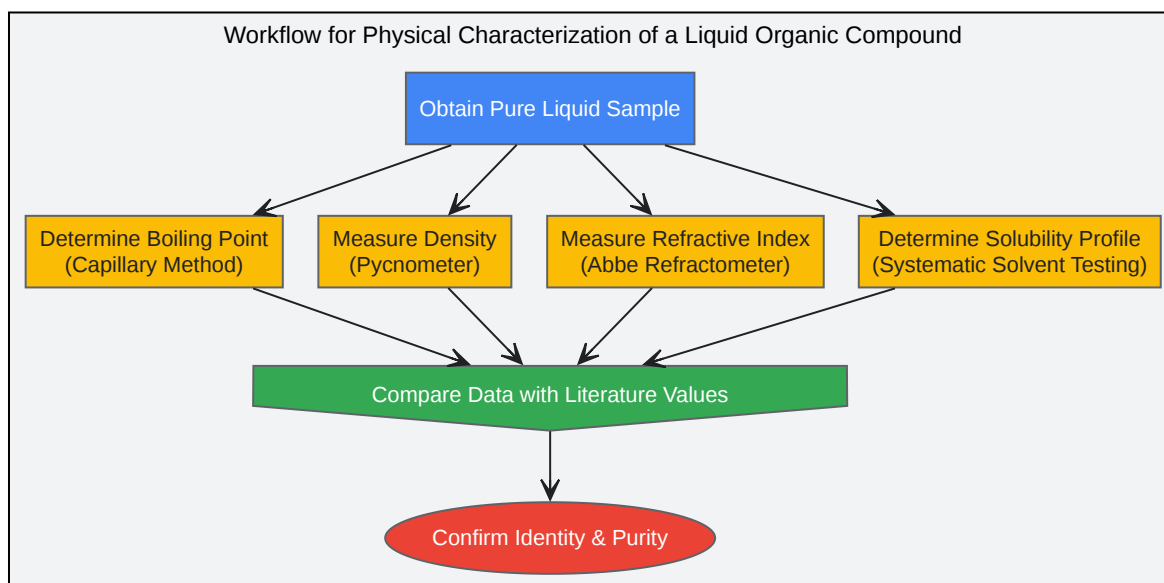
Methodology:

- **Sample Preparation:** In a small test tube, a measured amount of the solute (e.g., 25 mg or 0.05 mL) is placed.[7]

- Solvent Addition: A small, measured volume of the solvent (e.g., 0.75 mL of water, ethanol, or diethyl ether) is added in portions.[7]
- Observation: After each addition, the tube is vigorously shaken for 10-20 seconds.[10] The mixture is then observed to determine if the solute has dissolved completely (soluble/miscible), partially dissolved (partially soluble), or not dissolved at all (insoluble/immiscible).[18]
- Systematic Testing: This process is repeated with a range of solvents of varying polarities (e.g., water, 5% HCl, 5% NaHCO₃, diethyl ether) to build a solubility profile for the compound.[7]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of an unknown liquid organic compound, such as **4-bromo-1-butene**.



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Caption: Logical workflow for the physical characterization of a liquid compound.

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